

# Commercial Availability and Synthetic Utility of 5-Amino-2-methoxypyridine: A Technical Guide

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## Compound of Interest

Compound Name: 5-Amino-2-methoxypyridine

Cat. No.: B105479

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## Abstract

**5-Amino-2-methoxypyridine** is a key heterocyclic building block in the fields of medicinal chemistry and drug discovery. Its unique structural features make it a valuable precursor for the synthesis of a wide range of biologically active compounds, particularly in the development of kinase inhibitors and other targeted therapeutics. This technical guide provides an in-depth overview of the commercial availability of **5-Amino-2-methoxypyridine**, including a comparative summary of suppliers, purity, and pricing. Furthermore, it details experimental protocols for its application in the synthesis of advanced intermediates and active pharmaceutical ingredients, with a focus on its use in the development of PI3K/mTOR inhibitors.

## Commercial Availability and Suppliers

**5-Amino-2-methoxypyridine** (CAS No. 6628-77-9) is readily available from a variety of chemical suppliers. The purity of the commercially available compound typically ranges from 90% to over 98%, catering to different research and development needs. Below is a summary of prominent suppliers and their offerings.

Supplier	Purity/Grade	Available Quantities	Price (USD, Approx.)
Sigma-Aldrich	95%	25 g	\$139
95%	-	-	
Fisher Scientific	90% (tech.)	5 g	\$61
98.0+% (TCI)	-	-	
Chem-Impex	≥ 97% (GC)	25 g, 100 g, 250 g	\$43.90, \$134.40, \$281.00
ChemScene	≥97%	-	-
Thermo Scientific Chemicals	98%	25 g	-
90% (tech.)	5 g	-	
J&K Scientific	98%	-	-
BLD Pharm	-	-	-
Oakwood Chemical	-	-	-

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to visit the supplier's website for the most current pricing and availability.

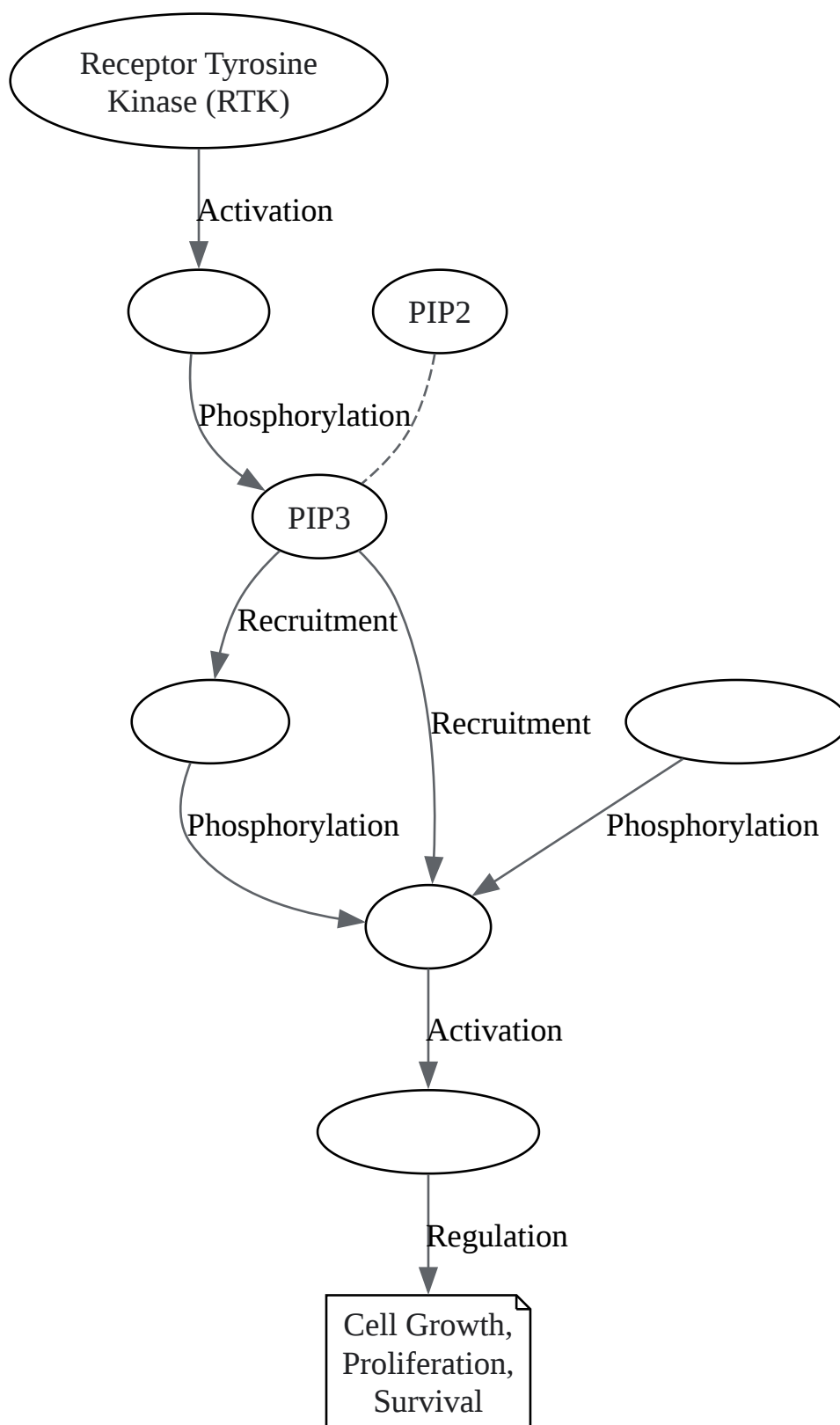
## Physicochemical Properties

A summary of the key physicochemical properties of **5-Amino-2-methoxypyridine** is provided below.

Property	Value	Reference
CAS Number	6628-77-9	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O	[2]
Molecular Weight	124.14 g/mol	[2]
Appearance	Low melting fused solid or liquid, Red to dark brown	[2]
Melting Point	29-31 °C (lit.)	[1][2]
Boiling Point	85-90 °C / 1 mmHg (lit.)	[1][2]
Refractive Index	n <sub>20</sub> /D 1.575 (lit.)	[1][2]
Storage Temperature	2-8°C	[1][2]

## Applications in Drug Discovery and Development

**5-Amino-2-methoxypyridine** is a versatile intermediate in the synthesis of pharmaceuticals, agrochemicals, and fine chemicals.[3] Its primary application in drug discovery is as a scaffold for the development of novel therapeutic agents, particularly in oncology. It has been notably utilized in the synthesis of potent and selective inhibitors of the Phosphatidylinositol 3-kinase (PI3K) and mammalian target of rapamycin (mTOR) signaling pathways, which are critical in cell proliferation, survival, and metabolism.[4]

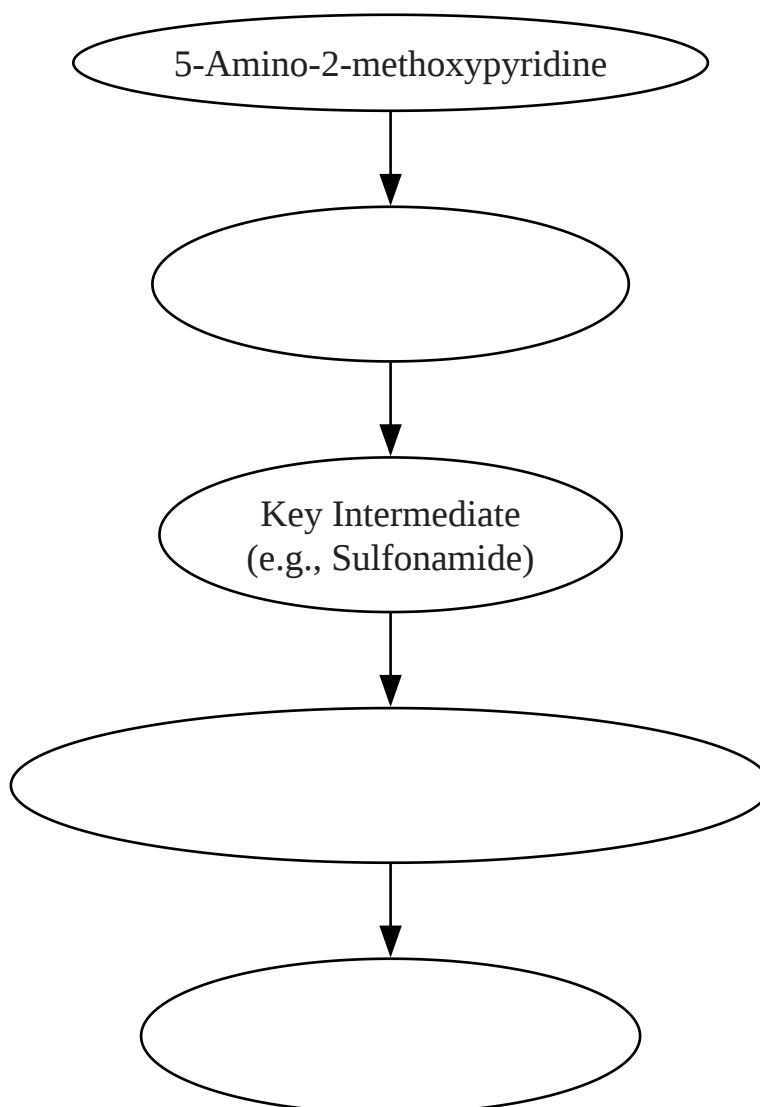


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## Experimental Protocols

The following sections provide detailed experimental protocols for the synthesis of key intermediates and final compounds using **5-Amino-2-methoxypyridine**.

### General Synthetic Workflow



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### Synthesis of 2,4-difluoro-N-(2-methoxypyridin-3-yl)benzenesulfonamide

This protocol describes the synthesis of a key sulfonamide intermediate.

## Materials:

- **5-Amino-2-methoxypyridine**
- 2,4-difluorobenzenesulfonyl chloride
- Pyridine (anhydrous)
- Dichloromethane (DCM, anhydrous)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ )
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

## Procedure:

- To a solution of **5-Amino-2-methoxypyridine** (1.0 eq) in anhydrous DCM at 0 °C under an inert atmosphere (e.g., nitrogen or argon), add anhydrous pyridine (1.5 eq).
- Slowly add a solution of 2,4-difluorobenzenesulfonyl chloride (1.1 eq) in anhydrous DCM to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with water and separate the organic layer.
- Wash the organic layer sequentially with 1 M HCl, saturated aqueous  $\text{NaHCO}_3$ , and brine.

- Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to afford the desired 2,4-difluoro-N-(2-methoxypyridin-3-yl)benzenesulfonamide.

## Synthesis of Thienopyrimidine Derivatives

This protocol outlines a general procedure for the synthesis of thienopyrimidine derivatives, which are often investigated for their anticancer properties.

Materials:

- A suitable 2-amino-3-cyanothiophene derivative
- Formamide
- Ethanol

Procedure:

- A mixture of the 2-amino-3-cyanothiophene derivative (1.0 eq) and formamide (excess, e.g., 10-20 equivalents) is heated under reflux for 1.5 to 4 hours.<sup>[3]</sup>
- The reaction progress is monitored by TLC.
- After completion, the reaction mixture is cooled to room temperature.
- The precipitated solid is collected by filtration, washed with water, and then with a small amount of cold ethanol.
- The crude product is dried and can be further purified by recrystallization from a suitable solvent (e.g., ethanol or a mixture of dioxane and ethanol).<sup>[5]</sup>

## Safety Information

**5-Amino-2-methoxypyridine** is considered hazardous. It is harmful if swallowed, causes skin irritation, and serious eye irritation.<sup>[1][2]</sup> It may also cause respiratory irritation.<sup>[1][2]</sup>

Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound.<sup>[1][2]</sup> Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

**5-Amino-2-methoxypyridine** is a commercially accessible and synthetically versatile building block that plays a crucial role in the development of novel therapeutic agents. Its utility in the synthesis of PI3K/mTOR inhibitors highlights its importance in modern medicinal chemistry. The experimental protocols provided in this guide offer a starting point for researchers to explore the rich chemistry of this valuable intermediate in their drug discovery endeavors.

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- To cite this document: BenchChem. [Commercial Availability and Synthetic Utility of 5-Amino-2-methoxypyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105479#commercial-availability-and-suppliers-of-5-amino-2-methoxypyridine]

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